

# Functionalization of Proteins and Peptides with Propargyl-PEG11-acid: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Propargyl-PEG11-acid*

Cat. No.: *B11935579*

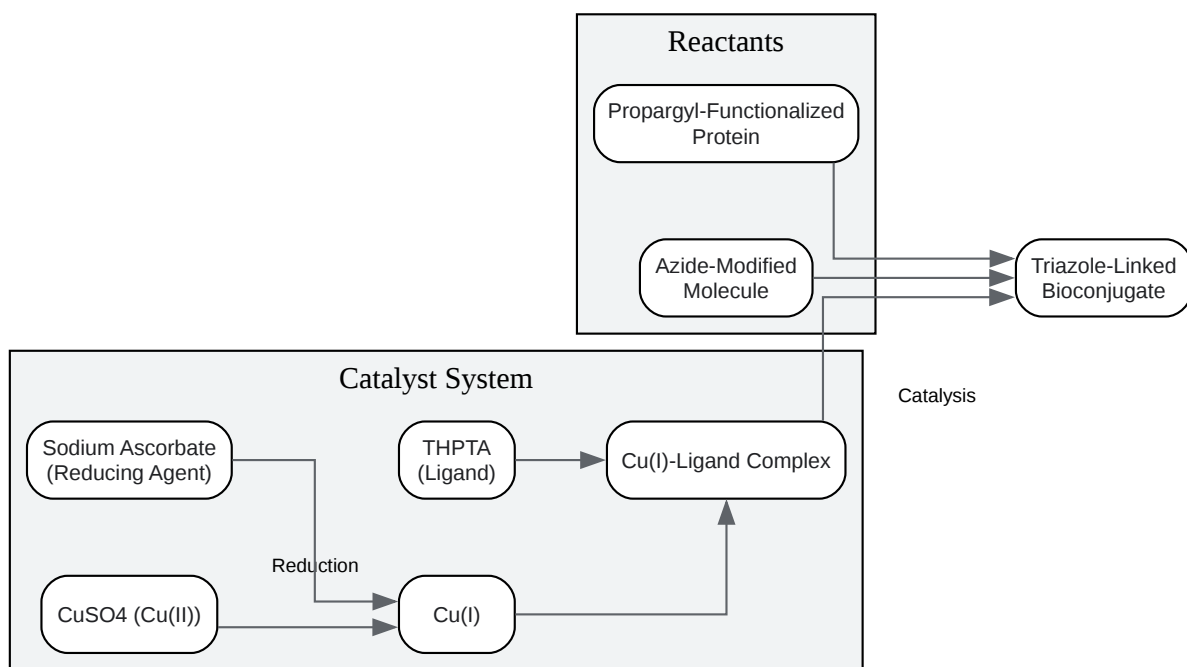
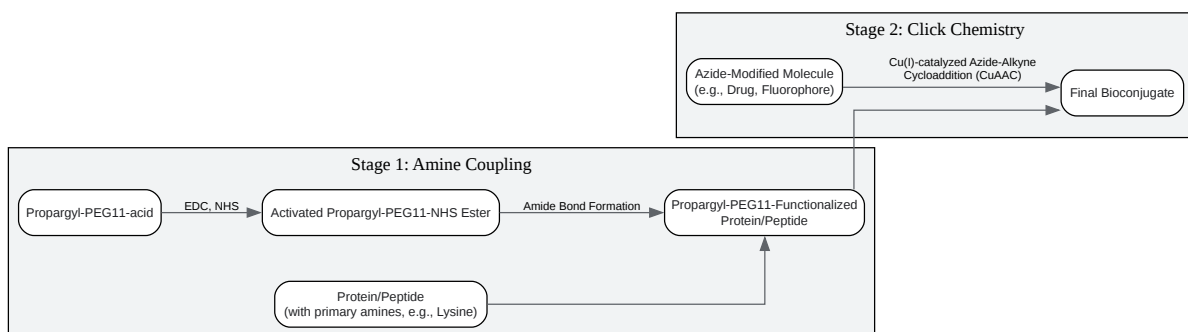
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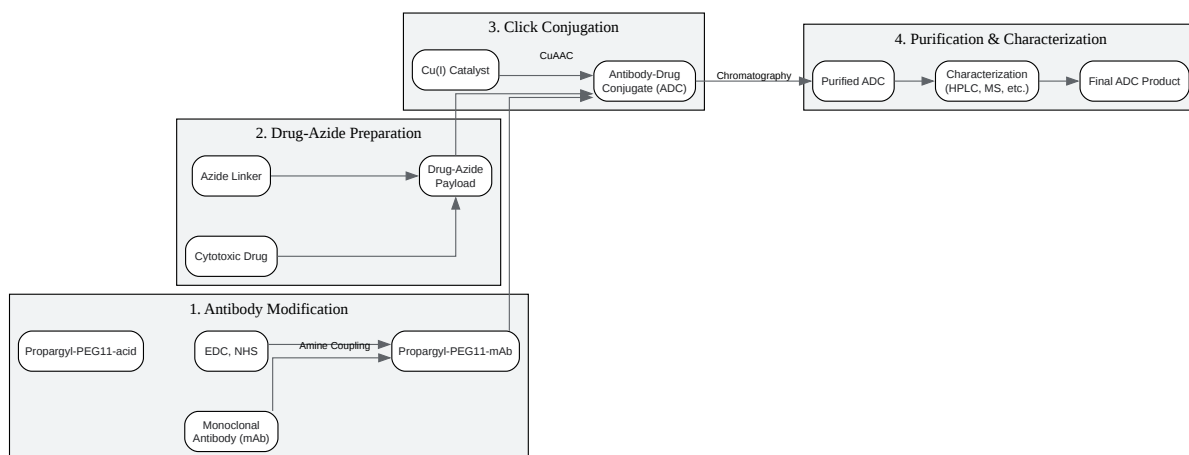
For Researchers, Scientists, and Drug Development Professionals

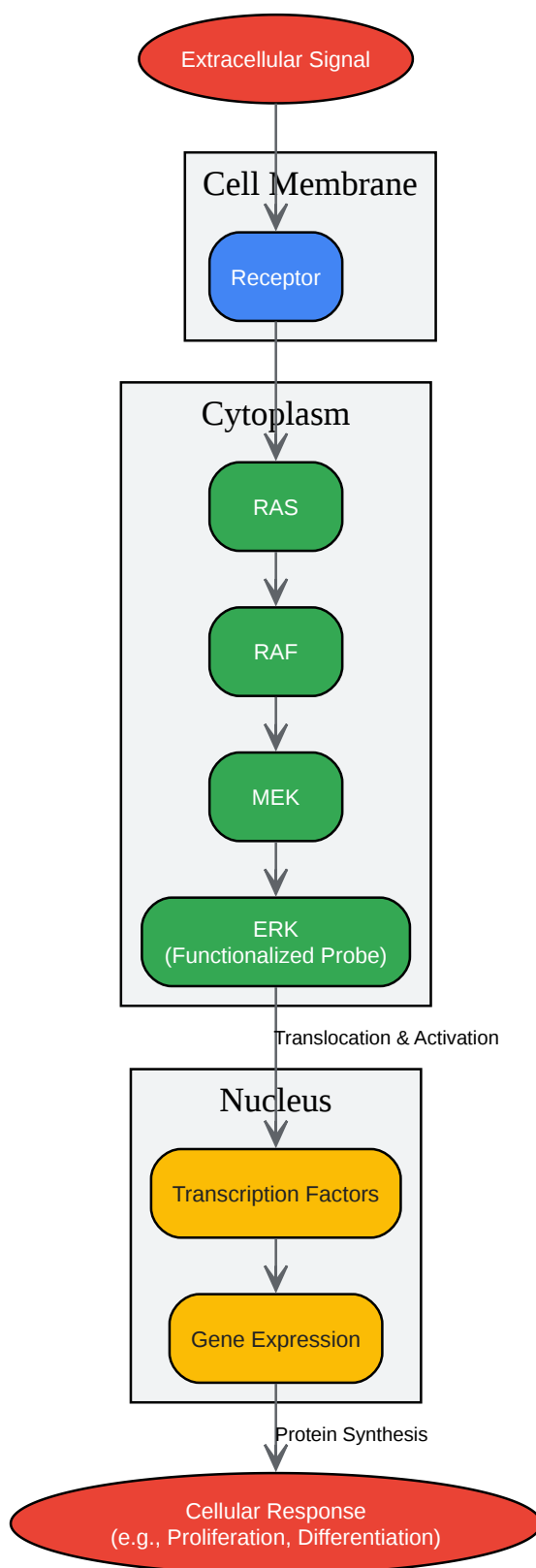
This document provides detailed application notes and protocols for the functionalization of proteins and peptides using **Propargyl-PEG11-acid**. This heterobifunctional linker is a valuable tool in bioconjugation, enabling the covalent attachment of a terminal alkyne group to primary amines on biomolecules. The propargyl group serves as a handle for subsequent "click chemistry" reactions, allowing for the highly specific and efficient conjugation of a wide variety of molecules, such as fluorophores, small molecule drugs, or other proteins. The polyethylene glycol (PEG) spacer enhances the solubility and bioavailability of the resulting conjugate, making this reagent particularly useful in the development of therapeutics and diagnostics.

## Overview of the Functionalization Workflow

The functionalization of proteins and peptides with **Propargyl-PEG11-acid** is a two-stage process. The first stage involves the covalent attachment of the linker to the biomolecule. The second stage utilizes the newly introduced propargyl group for a highly selective click chemistry reaction.







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